Troubleshooting uneven staining with C.I. Acid Red 374 on tissue sections

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Compound of Interest	
Compound Name:	C.I. Acid Red 374
Cat. No.:	B3276934

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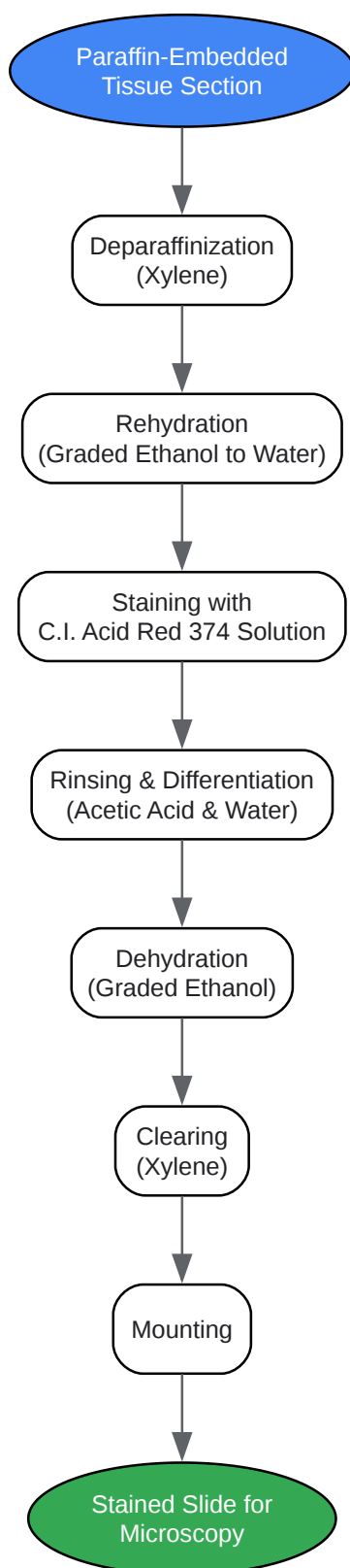## Technical Support Center: C.I. Acid Red 374 Staining

This technical support center provides comprehensive troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **C.I. Acid Red 374** for tissue section staining.

Troubleshooting Uneven Staining

Uneven or inconsistent staining is a common challenge in histology. This guide provides a systematic approach to identifying and resolving issues related to **C.I. Acid Red 374** application.

Diagram: Troubleshooting Workflow for Uneven Staining

Pre-Staining Steps

Uneven Staining Observed → Check Fixation Protocol → Inadequate or Non-uniform Fixation → If Fixation is Optimal → Incomplete Deparaffinization or Rehydration → If Processing is Correct → Uneven Section Thickness → If Sections are Uniform →

Staining Protocol

Dye Solution Issues (Concentration, pH, Purity) → If Dye Solution is Correct → Procedural Errors (Time, Temperature, Agitation) → If Staining Procedure is Correct → Inadequate Rinsing or Differentiation → If Rinsing is Adequate →

Post-Staining Steps

Improper Dehydration → Review All Steps → Staining Optimized

Paraffin-Embedded
Tissue Section

↓

Deparaffinization
(Xylene)

↓

Rehydration
(Graded Ethanol to Water)

↓

Staining with
C.I. Acid Red 374 Solution

↓

Rinsing & Differentiation
(Acetic Acid & Water)

↓

Dehydration
(Graded Ethanol)

↓

Clearing
(Xylene)

↓

Mounting

↓

Stained Slide for
Microscopy

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